

N,N-Diallyl-4-methylbenzenesulfonamide: Exploring Potential Applications in Medicinal Chemistry

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Compound of Interest

Compound Name: *N,N-diallyl-4-methylbenzenesulfonamide*

Cat. No.: *B1267651*

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Introduction

N,N-diallyl-4-methylbenzenesulfonamide is a synthetic compound belonging to the sulfonamide class of molecules. While direct and extensive research into its specific medicinal chemistry applications is limited, the structural motifs present in the molecule, namely the sulfonamide group and the diallyl functionality, suggest potential therapeutic avenues. The sulfonamide moiety is a well-established pharmacophore found in a wide array of drugs with diverse biological activities, including antibacterial, anticancer, and anti-inflammatory properties. This report aims to consolidate the available information on related compounds to infer potential applications and provide detailed protocols for its synthesis, which is a crucial first step in any drug discovery pipeline.

Potential Therapeutic Applications

Based on the known biological activities of structurally related sulfonamides, **N,N-diallyl-4-methylbenzenesulfonamide** could be investigated for the following applications:

- **Anticancer Activity:** The sulfonamide group is a key feature in several anticancer drugs. For instance, compounds incorporating a benzenesulfonamide moiety have been explored as inhibitors of carbonic anhydrase IX, an enzyme associated with tumor metabolism. While no specific anticancer data for **N,N-diallyl-4-methylbenzenesulfonamide** is available, its core

structure suggests it could serve as a scaffold for the development of novel anticancer agents.

- **Enzyme Inhibition:** Sulfonamides are known to be effective enzyme inhibitors. A notable example is the inhibition of γ -secretase by N-benzylbenzenesulfonamide derivatives, an area of interest for Alzheimer's disease research.[1] Although this activity has not been confirmed for the diallyl derivative, it represents a plausible line of investigation.
- **Glucocorticoid Receptor Modulation:** The N-benzylbenzenesulfonamide scaffold has also been identified in nonsteroidal glucocorticoid receptor modulators.[1] This suggests that **N,N-diallyl-4-methylbenzenesulfonamide** could be explored for its potential to modulate this important therapeutic target.

Experimental Protocols

While specific biological assay protocols for **N,N-diallyl-4-methylbenzenesulfonamide** are not available in the public domain, a detailed protocol for the synthesis of a closely related compound, N-allyl-N-benzyl-4-methylbenzenesulfonamide, has been reported.[1] This two-step synthesis can be adapted for the synthesis of the title compound.

Synthesis of **N,N-Diallyl-4-methylbenzenesulfonamide** (Proposed)

The synthesis would likely proceed in two steps: first, the reaction of 4-methylbenzenesulfonyl chloride with allylamine to form N-allyl-4-methylbenzenesulfonamide, followed by a second allylation step.

Step 1: Synthesis of N-allyl-4-methylbenzenesulfonamide

A detailed protocol for a similar reaction has been described.[2]

Step 2: Synthesis of **N,N-diallyl-4-methylbenzenesulfonamide**

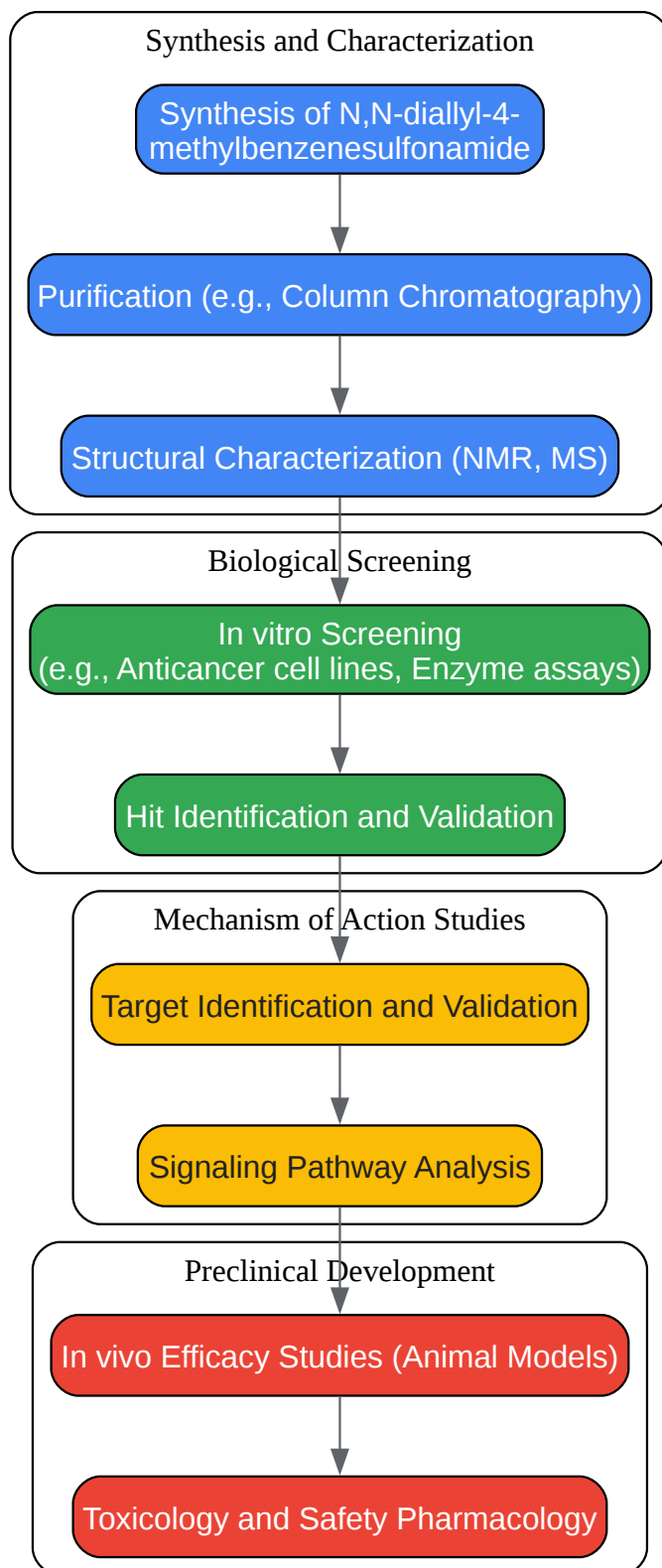
This step would involve the allylation of N-allyl-4-methylbenzenesulfonamide. The protocol for the benzylation of a similar compound can be adapted by substituting benzyl bromide with allyl bromide.[1]

Table 1: Reagents and Conditions for Proposed Synthesis

Step	Reactant 1	Reactant 2	Reagent/Catalyst	Solvent	Reaction Conditions
1	4-methylbenzenesulfonyl chloride	Allylamine	Pyridine	Dichloromethane	Room Temperature, 24h
2	N-allyl-4-methylbenzenesulfonamide	Allyl bromide	Sodium Hydride	Tetrahydrofuran	Room Temperature

Logical Workflow for Investigating Medicinal Chemistry Applications

The following workflow outlines the necessary steps to explore the therapeutic potential of **N,N-diallyl-4-methylbenzenesulfonamide**.



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Workflow for Medicinal Chemistry Evaluation

Conclusion

While **N,N-diallyl-4-methylbenzenesulfonamide** remains an understudied molecule in medicinal chemistry, its structural components suggest that it could be a valuable starting point for the development of new therapeutic agents. The provided synthetic strategies and the proposed workflow offer a clear path for researchers to systematically investigate its biological activities and potential applications in drug discovery. Further research is warranted to fully elucidate the pharmacological profile of this compound.

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References

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